

# Personal protective equipment for handling Dichloroacetate

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## Compound of Interest

Compound Name: *Dichloroacetate*

Cat. No.: *B087207*

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## Essential Safety and Handling Guide for Dichloroacetate

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PROFESSIONALS

This guide provides critical safety and logistical information for the handling and disposal of **dichloroacetate** (DCA) and its salts. Adherence to these procedures is essential for ensuring laboratory safety and minimizing exposure risks.

## Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment (PPE) is the first line of defense against the hazards associated with **dichloroacetate**. It is crucial to use the correct PPE for each stage of handling, from preparation to disposal.

## Recommended PPE for Handling Dichloroacetate

| Equipment               | Specification   | Purpose   |
|-------------------------|---|---|
| Eye and Face Protection | Chemical safety goggles or a full-face shield. <a href="#">[1]</a>  | Protects against splashes and airborne particles.               |
| Hand Protection         | Chemical-resistant gloves (e.g., Viton or Nitrile). <a href="#">[2]</a>   | Prevents skin contact and absorption.                           |
| Body Protection         | A fully buttoned lab coat or chemical-resistant apron.  | Protects against spills and contamination of personal clothing. |
| Respiratory Protection  | A NIOSH-approved respirator with appropriate cartridges for organic vapors and acid gases should be used when engineering controls are insufficient, during spill cleanup, or when handling large quantities. <a href="#">[1]</a> | Prevents inhalation of harmful vapors or dust.                  |

## Occupational Exposure Limits

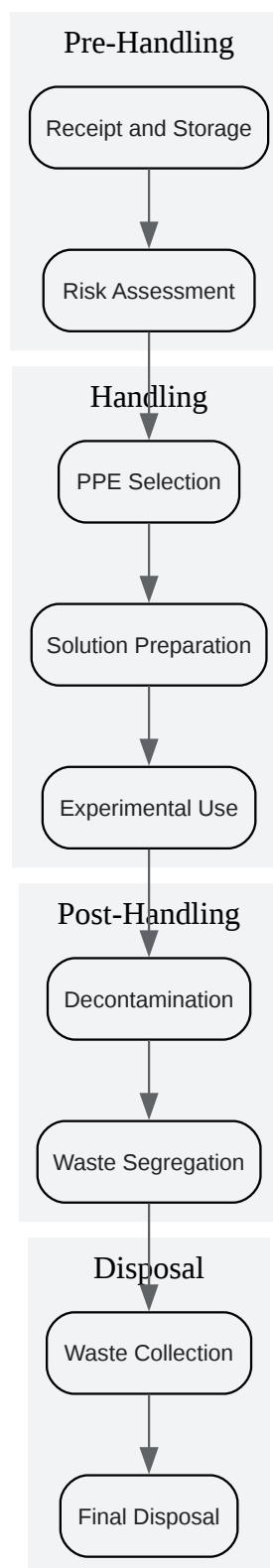
Researchers must be aware of the established occupational exposure limits for dichloroacetic acid to ensure that airborne concentrations are maintained at safe levels.

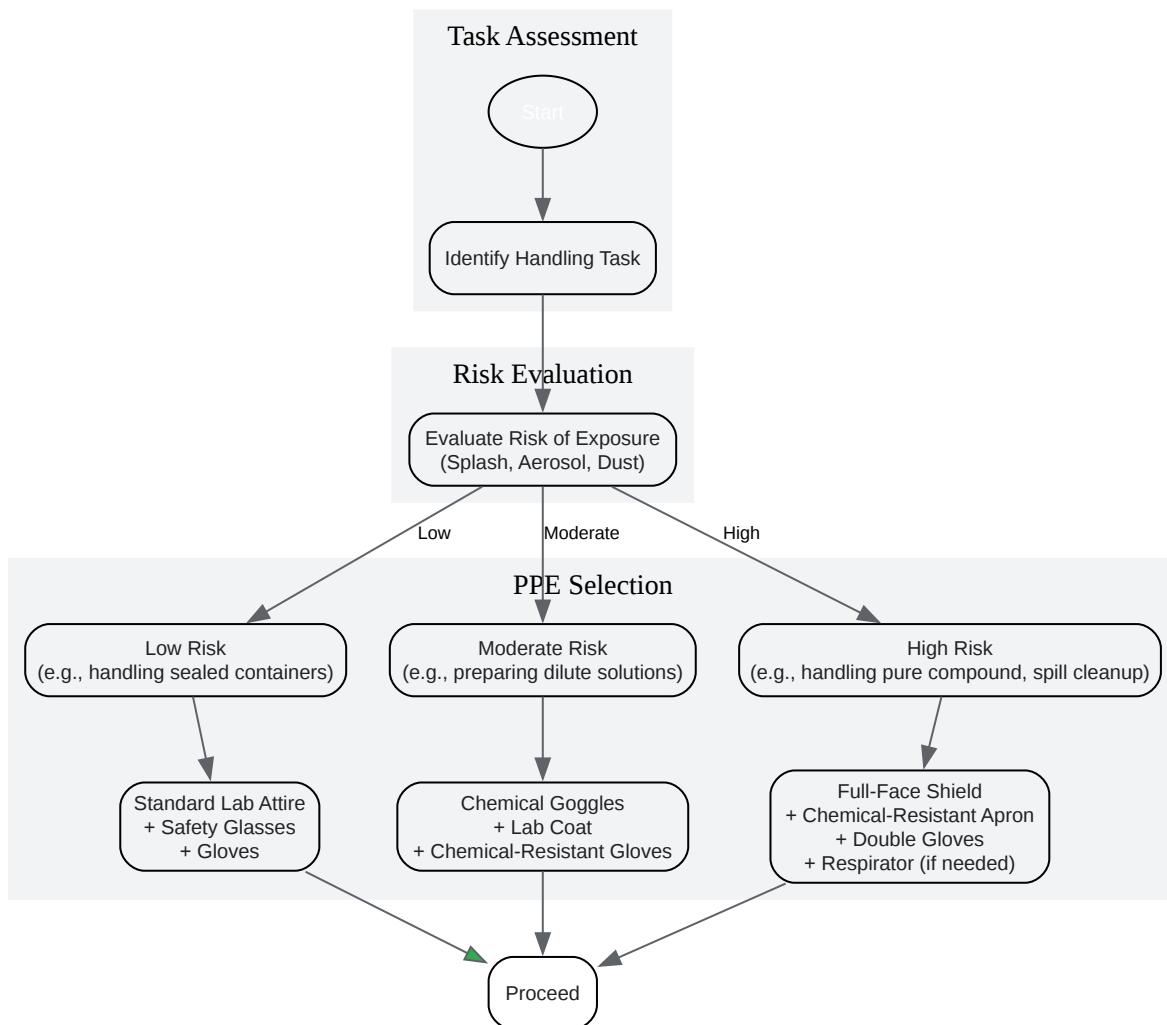
| Organization       | Limit   | Notes   |
|--------------------|---|---|
| ACGIH (TLV-TWA)    | 0.5 ppm <a href="#">[3]</a> <a href="#">[4]</a> | Time-Weighted Average over an 8-hour workday. Includes a skin notation, indicating the potential for significant contribution to the overall exposure by the cutaneous route. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| Cal/OSHA (PEL-TWA) | 0.5 ppm   | Permissible Exposure Limit as a Time-Weighted Average.  |

ACGIH: American Conference of Governmental Industrial Hygienists; TLV-TWA: Threshold Limit Value - Time-Weighted Average; Cal/OSHA: California Division of Occupational Safety and Health; PEL-TWA: Permissible Exposure Limit - Time-Weighted Average.

## Safe Handling and Operational Plans

A systematic approach to handling **dichloroacetate** is critical to minimize risks. The following workflow outlines the key stages from receipt of the chemical to its final disposal.





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## References

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- To cite this document: BenchChem. [Personal protective equipment for handling Dichloroacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087207#personal-protective-equipment-for-handling-dichloroacetate]

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